

A Comparative Guide to the Solvent Properties of Trimethylpropyl Benzene and Toluene

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Compound of Interest

Compound Name: Benzene, trimethylpropyl-

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This guide provides a detailed comparison of the solvent properties of 1,3,5-trimethyl-2-propylbenzene and toluene. Toluene is a widely used aromatic solvent, while 1,3,5-trimethyl-2-propylbenzene, a less common alkylbenzene, presents an alternative with different physical and chemical characteristics. This document aims to provide an objective comparison supported by experimental data and established estimation methods to aid in solvent selection for various research and development applications.

Data Presentation: A Side-by-Side Comparison

The following table summarizes the key solvent properties of toluene and 1,3,5-trimethyl-2-propylbenzene. The data for toluene is based on established experimental values. Due to the limited availability of experimental data for 1,3,5-trimethyl-2-propylbenzene, its properties have been estimated using validated predictive models and comparison with structurally similar compounds.

Property	Toluene (Experimental)	1,3,5-trimethyl-2-propylbenzene (Estimated/Predicted)	Structurally Similar Compounds (Experimental)
Molecular Formula	C ₇ H ₈	C ₁₂ H ₁₈	1,3,5-Trimethylbenzene: C ₉ H ₁₂ n-Propylbenzene: C ₉ H ₁₂
Molecular Weight (g/mol)	92.14	162.27	1,3,5-Trimethylbenzene: 120.19 n-Propylbenzene: 120.19
Boiling Point (°C)	110.6[1][2][3]	~210-220	1,3,5-Trimethylbenzene: 164.7[4] n-Propylbenzene: 159.2[5][6]
Melting Point (°C)	-95[1][7]	No data available	1,3,5-Trimethylbenzene: -44.8[4] n-Propylbenzene: -99.5[6]
Density (g/mL at 20°C)	0.867[2]	~0.87-0.89	1,3,5-Trimethylbenzene: 0.864 (at 25°C)[8] n-Propylbenzene: 0.862 (at 25°C)[9][10]
Viscosity (cP at 20°C)	0.59[2]	~1.5-2.0	1,3,5-Trimethylbenzene: 0.63 (at 25°C) n-Propylbenzene: 0.72 (at 20°C)

Dielectric Constant (at 25°C)	2.38[2]	~2.3-2.4	1,3,5-Trimethylbenzene: 2.27[10] n-Propylbenzene: 2.37 (at 20°C)[11]
Hildebrand Solubility Parameter (MPa ^{1/2})	18.2	~17.5-18.0	1,3,5-Trimethylbenzene: 18.0
Hansen Solubility Parameters (MPa ^{1/2})	δD : 18.0, δP : 1.4, δH : 2.0	δD : ~17.8, δP : ~0.8, δH : ~1.5	1,3,5-Trimethylbenzene: δD : 18.0, δP : 0, δH : 0.6

Note: Estimated values for 1,3,5-trimethyl-2-propylbenzene are derived from group contribution methods and trends observed in similar alkylbenzenes. These values should be used as a guideline and confirmed by experimental measurement where critical.

Experimental Protocols

The following are detailed methodologies for the key experiments used to determine the solvent properties listed above.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and accurate method for determining the boiling point is through distillation.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
 - The liquid is placed in the distillation flask along with boiling chips to ensure smooth boiling.

- The apparatus is assembled, and the thermometer bulb is positioned so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
- The liquid is heated, and the temperature is recorded when the liquid is boiling and a stable temperature is observed on the thermometer as the vapor condenses and collects in the receiving flask. This stable temperature is the boiling point.

Density Measurement

Density is the mass per unit volume of a substance. It is a fundamental physical property that can be determined with high precision.

- Apparatus: Pycnometer (a specific gravity bottle), analytical balance, thermostat.
- Procedure:
 - The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed.
 - It is then filled with the sample liquid, ensuring no air bubbles are trapped, and placed in a thermostat at a specific temperature (e.g., 20°C) until thermal equilibrium is reached.
 - The pycnometer is removed, wiped dry, and weighed again to determine the mass of the liquid.
 - The volume of the pycnometer is determined by repeating the procedure with a reference liquid of known density, such as deionized water.
 - The density of the sample is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Viscosity Measurement

Viscosity is a measure of a fluid's resistance to flow. For many solvents, a capillary viscometer is used to determine the kinematic viscosity, which can then be converted to dynamic viscosity.

- Apparatus: Ostwald viscometer, thermostat, stopwatch, pipette.
- Procedure:

- A known volume of the solvent is introduced into the viscometer, which is then placed in a thermostat at a constant temperature.
- The liquid is drawn up by suction into the upper bulb of the viscometer.
- The time taken for the liquid to flow between two marked points on the capillary is measured accurately using a stopwatch.
- The kinematic viscosity is calculated using the viscometer constant and the measured flow time.
- The dynamic viscosity is then calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

Dielectric Constant Measurement

The dielectric constant (or relative permittivity) of a solvent is a measure of its ability to separate opposite charges. It is a crucial parameter for understanding a solvent's polarity and its ability to dissolve ionic compounds.

- Apparatus: Dielectric constant meter (often based on capacitance measurement), a test cell.
- Procedure:
 - The test cell is calibrated using a standard substance with a known dielectric constant, such as air or a pure solvent.
 - The cell is then filled with the sample solvent.
 - The capacitance of the cell containing the sample is measured.
 - The dielectric constant of the sample is calculated from the ratio of the capacitance of the cell with the sample to the capacitance of the cell with the vacuum (or the calibrated standard).

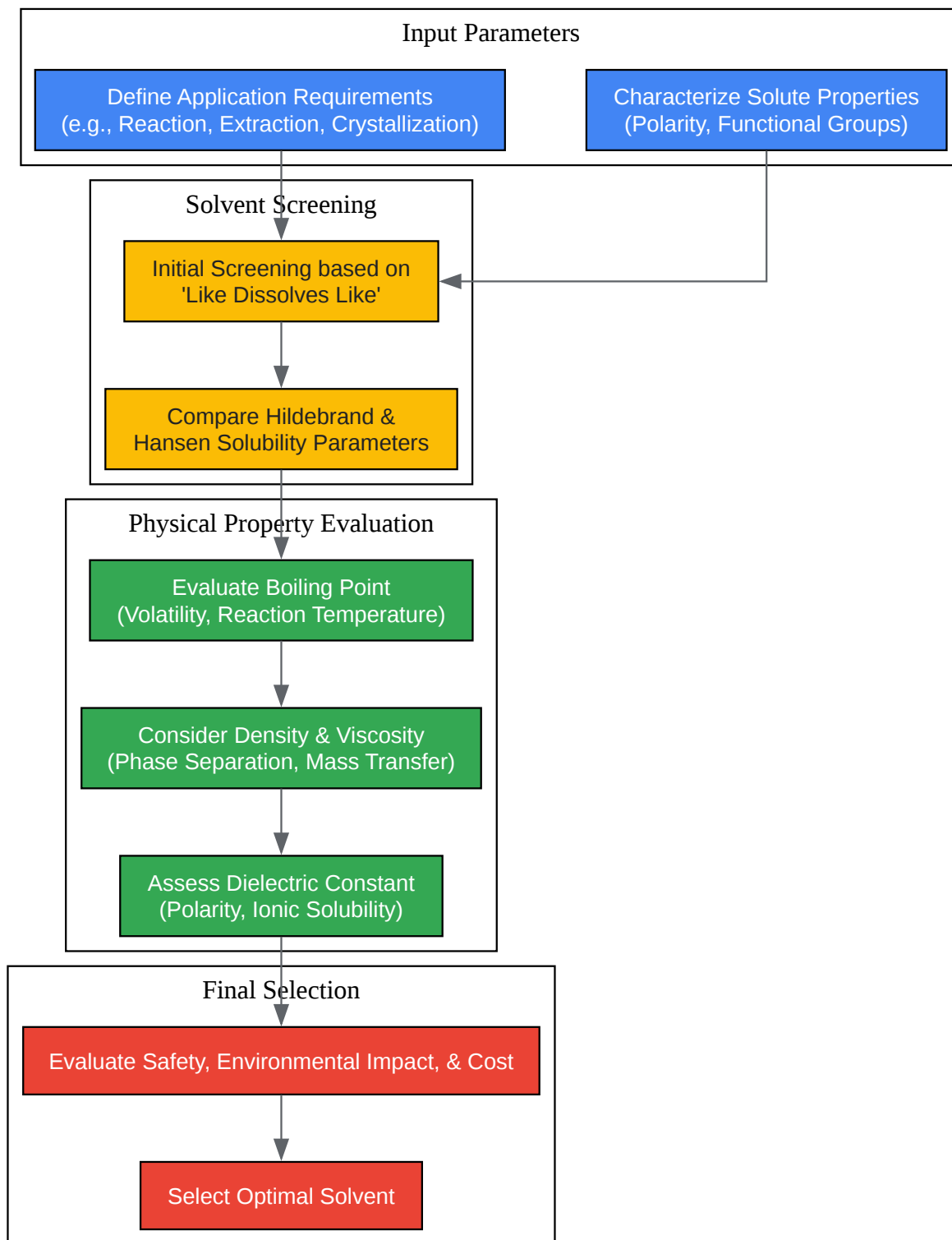
Hildebrand and Hansen Solubility Parameters Determination

Solubility parameters are theoretical values that predict the solubility of a substance in a given solvent.

- Hildebrand Solubility Parameter (δ): This is calculated from the cohesive energy density, which is related to the heat of vaporization (ΔH_v) and the molar volume (V_m) of the solvent. The formula is: $\delta = ((\Delta H_v - RT) / V_m)^{1/2}$ Where R is the gas constant and T is the temperature in Kelvin. ΔH_v can be determined experimentally using calorimetry, and V_m can be calculated from the molecular weight and density.
- Hansen Solubility Parameters (δ_D , δ_P , δ_H): These parameters divide the total Hildebrand parameter into three components: dispersion forces (δ_D), polar forces (δ_P), and hydrogen bonding (δ_H). These are typically determined by testing the solubility of a wide range of well-characterized polymers in the solvent of interest. The solubility data is then used to define a "solubility sphere" in the three-dimensional Hansen space, the center of which gives the Hansen parameters of the solvent.

Mandatory Visualization

The following diagram illustrates a logical workflow for selecting a suitable solvent based on key physical and chemical properties.



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Caption: A workflow for rational solvent selection based on key properties.

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